

An In-Depth Technical Guide to 4-Bromo-1-methoxy-2-(methoxymethoxy)benzene

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Compound of Interest

Compound Name: 4-Bromo-1-methoxy-2-(methoxymethoxy)benzene

CAS No.: 623550-16-3

Cat. No.: B1279649

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Bromo-1-methoxy-2-(methoxymethoxy)benzene is a synthetically valuable organic compound that serves as a key building block in multistep organic synthesis. Its structure, featuring a brominated and differentially oxygenated benzene ring, makes it a versatile intermediate for the construction of complex molecular architectures, particularly in the pharmaceutical and materials science sectors. The presence of the bromine atom allows for a variety of cross-coupling reactions, while the methoxy and methoxymethyl (MOM) ether groups offer both electronic modulation of the aromatic ring and a strategic point for further functionalization after deprotection.

This technical guide provides a comprehensive overview of the physicochemical properties, synthesis, characterization, and applications of **4-Bromo-1-methoxy-2-(methoxymethoxy)benzene**, grounded in established chemical principles and supported by authoritative sources.

Physicochemical Properties and Identification

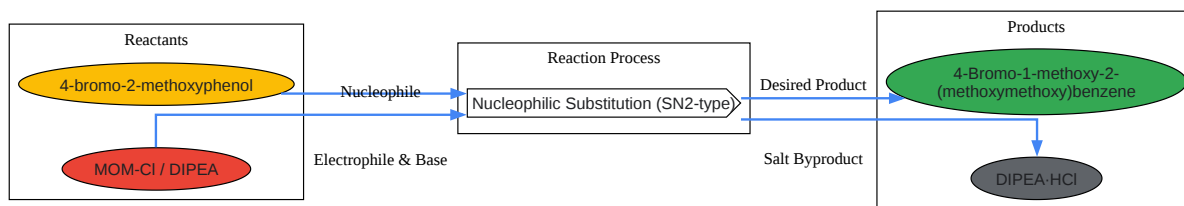
A thorough understanding of the fundamental properties of a chemical entity is paramount for its effective use and safe handling in a research and development setting.

Property	Value	Source
Molecular Weight	247.09 g/mol	[1]
Molecular Formula	C ₉ H ₁₁ BrO ₃	[1]
IUPAC Name	4-bromo-1-methoxy-2-(methoxymethoxy)benzene	[1]
CAS Number	623550-16-3	[1]
SMILES	<chem>COCOC1=C(C=CC(=C1)Br)OC</chem>	[1]
InChIKey	TWHPNWMJJYXOSY-UHFFFAOYSA-N	[1]
Predicted XLogP3	2.5	[1]
Appearance	Expected to be a solid or oil	Inferred from related compounds

Synthesis and Mechanism

The most logical and common synthetic route to **4-Bromo-1-methoxy-2-(methoxymethoxy)benzene** involves the protection of the phenolic hydroxyl group of 4-bromo-2-methoxyphenol. The methoxymethyl (MOM) ether is a widely used protecting group for alcohols and phenols due to its stability under a range of conditions and its relatively mild cleavage protocols.

The protection reaction is typically carried out by treating the phenol with a methoxymethylating agent, such as chloromethyl methyl ether (MOM-Cl), in the presence of a non-nucleophilic base. The base is crucial for deprotonating the phenol, thereby generating a phenoxide that acts as the nucleophile.



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Caption: Synthetic workflow for the preparation of the target compound.

Experimental Protocol: MOM Protection of 4-bromo-2-methoxyphenol

This protocol is a representative procedure based on established methods for the MOM protection of phenols.^[2]

Materials:

- 4-bromo-2-methoxyphenol
- Chloromethyl methyl ether (MOM-Cl) - Caution: Carcinogen
- N,N-Diisopropylethylamine (DIPEA)
- Dichloromethane (DCM), anhydrous
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)

Procedure:

- To a solution of 4-bromo-2-methoxyphenol (1.0 eq) in anhydrous dichloromethane (DCM) under an inert atmosphere (e.g., nitrogen or argon) at 0 °C, add N,N-diisopropylethylamine (DIPEA) (1.5 eq).
- Slowly add chloromethyl methyl ether (MOM-Cl) (1.2 eq) to the stirred solution at 0 °C.
- Allow the reaction mixture to warm to room temperature and stir for 4-12 hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by the addition of saturated aqueous NaHCO₃ solution.
- Transfer the mixture to a separatory funnel and separate the organic layer.
- Extract the aqueous layer with DCM (2 x).
- Combine the organic layers and wash with brine, then dry over anhydrous MgSO₄ or Na₂SO₄.
- Filter the drying agent and concentrate the filtrate under reduced pressure to yield the crude product.
- Purify the crude product by flash column chromatography on silica gel to afford pure **4-Bromo-1-methoxy-2-(methoxymethoxy)benzene**.

Spectroscopic Characterization (Predicted)

While experimental spectra for this specific compound are not readily available in public databases, its ¹H NMR, ¹³C NMR, and mass spectra can be reliably predicted based on its structure and data from analogous compounds.

¹H NMR (Proton Nuclear Magnetic Resonance):

- Aromatic Protons: Three signals are expected in the aromatic region (approx. δ 6.8-7.5 ppm), corresponding to the three protons on the benzene ring. Their splitting patterns will be characteristic of a 1,2,4-trisubstituted system.

- **MOM Group Protons:** A singlet at approximately δ 5.2 ppm for the -O-CH₂-O- protons and a singlet at around δ 3.5 ppm for the -O-CH₃ protons of the MOM group.
- **Methoxy Group Protons:** A singlet at approximately δ 3.8-3.9 ppm for the protons of the methoxy group directly attached to the benzene ring.

¹³C NMR (Carbon-13 Nuclear Magnetic Resonance):

- **Aromatic Carbons:** Six signals are expected in the aromatic region (approx. δ 110-160 ppm). This includes four signals for the carbons bearing hydrogen atoms and two signals for the carbons attached to the bromo, methoxy, and MOM-oxy substituents.
- **MOM Group Carbons:** A signal around δ 95 ppm for the -O-CH₂-O- carbon and a signal around δ 56 ppm for the -O-CH₃ carbon of the MOM group.
- **Methoxy Group Carbon:** A signal around δ 56 ppm for the carbon of the methoxy group on the ring.

MS (Mass Spectrometry):

- The mass spectrum will show a characteristic isotopic pattern for the molecular ion [M]⁺ and the [M+2]⁺ ion with approximately equal intensity, which is indicative of the presence of one bromine atom. The nominal molecular weight is 246 g/mol, so the molecular ions would appear at m/z 246 and 248.

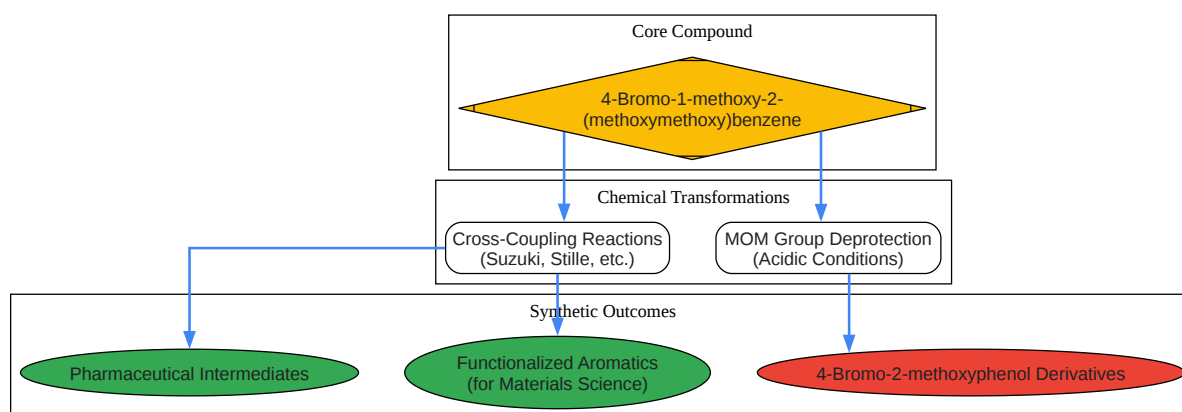
Applications in Organic Synthesis

4-Bromo-1-methoxy-2-(methoxymethoxy)benzene is a strategic intermediate in organic synthesis, primarily utilized as a building block for more complex molecules.

- **Cross-Coupling Reactions:** The bromine atom serves as a handle for various palladium-catalyzed cross-coupling reactions, such as Suzuki, Stille, Heck, and Sonogashira couplings. These reactions allow for the formation of new carbon-carbon or carbon-heteroatom bonds at the C4 position of the benzene ring.
- **Synthesis of Pharmaceutical Intermediates:** The structural motif of this compound is found in various biologically active molecules. For instance, the related compound 4-Bromo-1-

methoxy-2-(3-methoxypropoxy)benzene is a key precursor in the synthesis of Aliskiren, a medication used to treat high blood pressure.[3] This highlights the utility of such substituted bromobenzenes in drug discovery and development.

- **Protecting Group Strategy:** The MOM ether protects the phenolic hydroxyl group, allowing for chemical transformations to be performed on other parts of the molecule that would otherwise be incompatible with a free phenol. The MOM group is stable to many reagents, including strong bases and organometallics, but can be readily removed under acidic conditions.



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Caption: Key applications and synthetic transformations of the title compound.

Safety and Handling

As with any chemical reagent, proper safety precautions must be observed when handling **4-Bromo-1-methoxy-2-(methoxymethoxy)benzene**. While a specific safety data sheet (SDS)

for this compound is not widely available, information can be extrapolated from similar compounds.

- **General Hazards:** Brominated aromatic compounds are often classified as irritants to the skin, eyes, and respiratory system. They may also be harmful if swallowed.[\[4\]](#)
- **Handling:** Handle in a well-ventilated area, preferably in a chemical fume hood. Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. Avoid inhalation of vapors and contact with skin and eyes.
- **Storage:** Store in a tightly sealed container in a cool, dry place away from incompatible materials such as strong oxidizing agents.
- **Disposal:** Dispose of in accordance with local, state, and federal regulations.

It is imperative to consult the material safety data sheet (MSDS) provided by the supplier before use and to conduct a thorough risk assessment for any new experimental procedure involving this compound.

Conclusion

4-Bromo-1-methoxy-2-(methoxymethoxy)benzene is a valuable and versatile intermediate in modern organic synthesis. Its well-defined structure allows for predictable reactivity, making it a reliable building block for the synthesis of complex organic molecules. A comprehensive understanding of its physicochemical properties, synthetic routes, and potential applications, as outlined in this guide, is essential for its effective and safe utilization in research and development endeavors, particularly in the pursuit of novel pharmaceuticals and advanced materials.

References

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